

Application Note: Analysis of Cyclohexyl Acetate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Cyclohexyl acetate*

Cat. No.: *B165965*

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Introduction

Cyclohexyl acetate is an ester recognized for its characteristic fruity, floral aroma, leading to its widespread use as a fragrance ingredient in various consumer products and as a flavoring agent in the food industry. It also serves as a solvent for resins and lacquers. Accurate and reliable quantification of **cyclohexyl acetate** is essential for quality control in manufacturing processes, ensuring product consistency, and for safety assessments. Gas chromatography-mass spectrometry (GC-MS) is a highly effective analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **cyclohexyl acetate**.^[1] This method offers excellent sensitivity and selectivity, providing detailed structural information for unambiguous identification.

This application note provides a comprehensive protocol for the analysis of **cyclohexyl acetate** using GC-MS. The described methodology is suitable for researchers, scientists, and professionals involved in drug development and quality control who require a robust and reproducible analytical procedure.

Quantitative Data Summary

The following table summarizes the expected performance characteristics for the quantitative analysis of **cyclohexyl acetate** using a validated GC-MS method. These values are based on

typical data for structurally similar esters and represent achievable targets for a well-optimized method.

Parameter	Expected Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.001 - 5.0 $\mu\text{g}/\text{kg}$
Limit of Quantification (LOQ)	0.44 - 20 $\mu\text{g}/\text{g}$
Recovery	85 - 115%
Precision (%RSD)	< 15%

Experimental Protocols

This section details the complete workflow for the GC-MS analysis of **cyclohexyl acetate**, from sample preparation to data analysis.

1. Sample Preparation: Liquid-Liquid Extraction

This protocol is adapted for the extraction of **cyclohexyl acetate** from a liquid sample matrix.

- Materials:
 - Sample containing **cyclohexyl acetate**
 - Hexane (or a mixture of hexane and acetone), GC grade
 - Internal Standard (e.g., deuterated ester analog)
 - 15 mL centrifuge tubes
 - Vortex mixer
 - Centrifuge
 - GC vials with septa

- Procedure:

- Weigh 1 g of the sample mixture into a 15 mL centrifuge tube.
- Add 5 mL of hexane (or a suitable organic solvent mixture).[1]
- Add an appropriate amount of a suitable internal standard.
- Vortex the mixture vigorously for 2 minutes to ensure thorough extraction.[1]
- Centrifuge the mixture at 4000 rpm for 10 minutes to achieve phase separation.[1]
- Carefully transfer the upper organic layer into a clean GC vial for analysis.[1]

2. GC-MS Instrumentation and Conditions

- Instrumentation:

- Gas Chromatograph: Agilent 7890A or equivalent[1]
- Mass Spectrometer: Agilent 7001B Triple Quadrupole MS or equivalent[1]

- GC Conditions:

- Injector Temperature: 280 °C[1]

- Injection Mode: Splitless[1]

- Injection Volume: 1 µL[1]

- Oven Temperature Program:

- Initial temperature: 60 °C, hold for 2 minutes.

- Ramp to 125 °C at 3 °C/min.

- Ramp to 230 °C at 7 °C/min.

- Ramp to 300 °C at 20 °C/min, hold for 5 minutes.[1]

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.[[1](#)]
- MS Conditions:
 - Ion Source Temperature: 230 °C[[1](#)]
 - Quadrupole Temperature: 150 °C[[1](#)]
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[[1](#)]
 - Scan Range: m/z 40-450

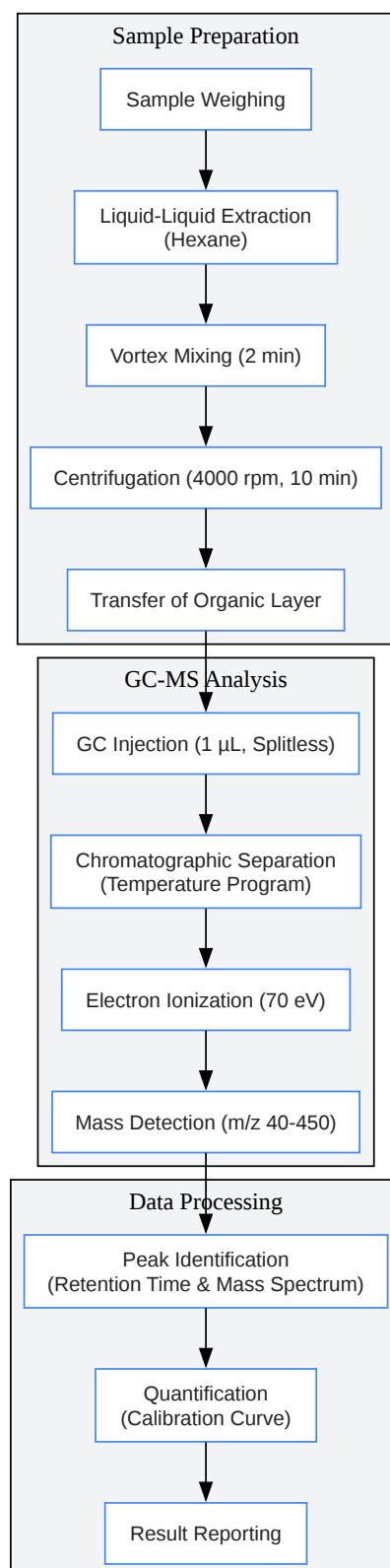
3. Data Analysis and Quantification

- Identification: The identification of **cyclohexyl acetate** is confirmed by comparing the retention time and the acquired mass spectrum with a reference standard or a library spectrum (e.g., NIST). The mass spectrum of **cyclohexyl acetate** is characterized by its molecular ion peak and specific fragmentation pattern.[[2](#)][[3](#)]
- Quantification:
 - Prepare a series of calibration standards of **cyclohexyl acetate** at known concentrations.
 - Analyze the calibration standards using the same GC-MS method as the samples.
 - Construct a calibration curve by plotting the peak area (or the ratio of the analyte peak area to the internal standard peak area) against the concentration.
 - The concentration of **cyclohexyl acetate** in the samples is determined by interpolating its peak area response from the calibration curve.[[1](#)]

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for the GC-MS analysis of **cyclohexyl acetate**.

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